

Molybdenum(V) Chloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Molybdenum(V) chloride

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Introduction

Molybdenum(V) chloride, also known as molybdenum pentachloride (MoCl_5), is a highly versatile and reactive inorganic compound with a significant role in various fields of chemical research and development. Its strong Lewis acidity and oxidizing properties make it a valuable reagent and catalyst in organic synthesis, organometallic chemistry, and materials science.^[1] This technical guide provides an in-depth overview of the physical and chemical properties of **Molybdenum(V) chloride**, detailed experimental protocols for its synthesis and characterization, and a summary of its key applications.

Physical Properties

Molybdenum(V) chloride is a dark green to black crystalline solid that is highly sensitive to moisture and air.^[1] In the solid state, it exists as a dimer, $\text{Mo}_2\text{Cl}_{10}$, with each molybdenum atom in a distorted octahedral geometry.^[1] In the gas phase, this dimer dissociates into monomeric, paramagnetic MoCl_5 molecules.^[1]

Table 1: Physical Properties of **Molybdenum(V) Chloride**

Property	Value	References
Chemical Formula	MoCl ₅	[1]
Molecular Weight	273.21 g/mol	[1]
Appearance	Dark green to black crystalline solid	[1]
Melting Point	194-204 °C	[1]
Boiling Point	268-276 °C	[1]
Density	~2.93 g/cm ³ at 25 °C	[1]
Solubility	Soluble in dry organic solvents (e.g., diethyl ether, alcohols, chlorinated hydrocarbons). Reacts vigorously with water.	[1]

Chemical Properties

The chemical behavior of **Molybdenum(V) chloride** is dominated by its strong Lewis acidity and its capacity to act as an oxidizing agent.[1] It readily hydrolyzes in the presence of water to produce hydrochloric acid.[1]

Key Chemical Reactions:

- **Lewis Acid Catalysis:** MoCl₅ is an effective Lewis acid catalyst for a variety of organic transformations, including Friedel-Crafts reactions, olefin polymerization, and carbon-carbon bond formation.[1][2][3]
- **Oxidation:** It can act as an oxidizing agent in various reactions.
- **Reduction:** **Molybdenum(V) chloride** can be reduced to lower oxidation states. For instance, it is reduced by acetonitrile.
- **Ligand Substitution:** It forms adducts with various ligands.

Experimental Protocols

Synthesis of Molybdenum(V) Chloride

Several methods are employed for the synthesis of **Molybdenum(V) chloride**. The choice of method often depends on the desired scale and purity.

Method 1: Direct Chlorination of Molybdenum Metal

This is a common industrial method for producing **Molybdenum(V) chloride**.[\[1\]](#)

- Reaction: $2 \text{ Mo(s)} + 5 \text{ Cl}_2\text{(g)} \rightarrow 2 \text{ MoCl}_5\text{(s)}$ [\[4\]](#)
- Protocol: Molybdenum metal powder is heated to 300-400 °C in a stream of dry chlorine gas. [\[4\]](#) The volatile **Molybdenum(V) chloride** is then collected in a cooler part of the apparatus. This process must be carried out in a well-ventilated fume hood due to the toxicity and corrosive nature of chlorine gas.

Method 2: From Molybdenum Trioxide and Carbon Tetrachloride

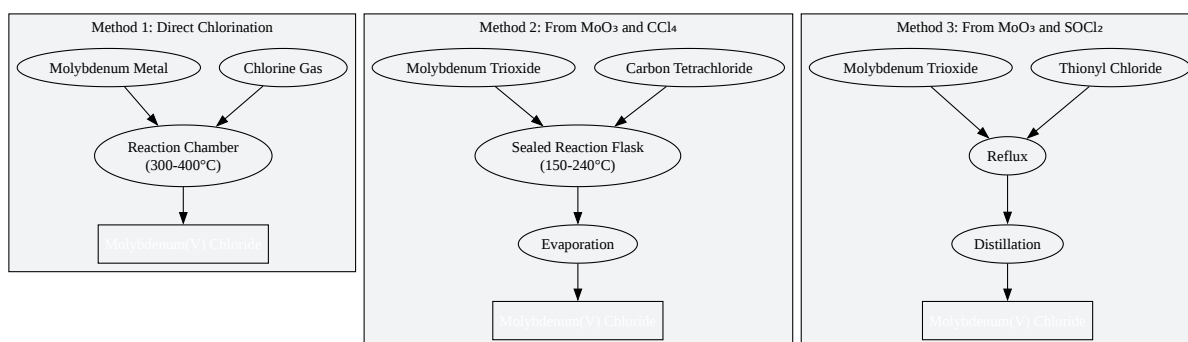
This method is suitable for laboratory-scale synthesis.

- Reaction: $2 \text{ MoO}_3\text{(s)} + 6 \text{ CCl}_4\text{(l)} \rightarrow 2 \text{ MoCl}_5\text{(s)} + 6 \text{ COCl}_2\text{(g)} + \text{Cl}_2\text{(g)}$ [\[4\]](#)
- Protocol:
 - In a round-bottomed stainless steel reaction flask, mix molybdenum trioxide and dehydrated carbon tetrachloride in a mass ratio of 1:4 to 1:6.[\[5\]](#)
 - Degas the reaction flask, then seal it.[\[5\]](#)
 - Submerge the flask in an oil bath and heat to 150-240 °C for 1-12 hours.[\[5\]](#)
 - After cooling, the reaction mixture will appear as a brown-red solution with black, needle-like crystals.[\[5\]](#)
 - Carefully vent the reaction gases in a fume hood.[\[5\]](#)
 - Transfer the reaction mixture to an evaporator and remove the carbon tetrachloride to obtain black crystals of **Molybdenum(V) chloride**.[\[5\]](#)

Method 3: From Molybdenum Trioxide and Thionyl Chloride

This is another convenient laboratory-scale synthesis.[1]

- Protocol: Molybdenum trioxide is refluxed with an excess of thionyl chloride. The reaction is typically carried out under an inert atmosphere to prevent hydrolysis. The excess thionyl chloride can be removed by distillation after the reaction is complete.



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Purification

Crude **Molybdenum(V) chloride** can be purified by sublimation under vacuum.[6]

- Protocol: The impure solid is heated gently in a sublimation apparatus under reduced pressure. The purified **Molybdenum(V) chloride** sublimes and deposits as crystals on a cold finger or a cooler part of the apparatus, leaving non-volatile impurities behind.

Characterization

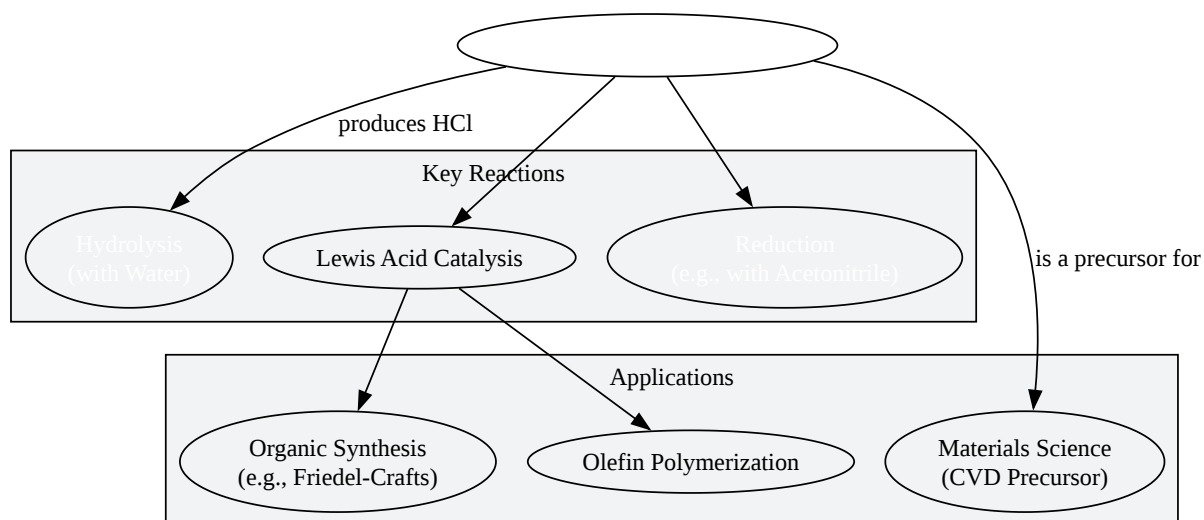
X-ray Diffraction (XRD)

The crystal structure of **Molybdenum(V) chloride** can be confirmed using single-crystal or powder X-ray diffraction. The powder XRD data can be collected on a diffractometer using Cu-K α radiation.[7] The experimental pattern can then be compared to simulated patterns from known crystal structures.[7]

Magnetic Susceptibility

Due to the presence of an unpaired electron in the monomeric MoCl₅, it is paramagnetic. The magnetic susceptibility can be determined using methods such as the Gouy method or Quincke's method.[8][9] These methods measure the force exerted on the sample by a magnetic field.[8]

Chemical Reactivity and Applications



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Safety and Handling

Molybdenum(V) chloride is a corrosive and moisture-sensitive compound that reacts violently with water to release toxic hydrochloric acid gas.^[1] It should be handled in a dry, inert atmosphere, for example, in a glovebox or using Schlenk line techniques. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn at all times.

Conclusion

Molybdenum(V) chloride is a valuable inorganic compound with a rich chemistry that enables its use in a wide array of applications. Its physical and chemical properties, particularly its Lewis acidity, make it an important tool for researchers in both academic and industrial settings. Proper handling and an understanding of its reactivity are crucial for its safe and effective use. This guide provides a foundational understanding of **Molybdenum(V) chloride** to aid professionals in its application.

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